

5-Benzyl-1-pentanol molecular weight and formula

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Compound of Interest

Compound Name: 5-Benzyl-1-pentanol

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Core Chemical Properties of 5-Benzyl-1-pentanol

This document provides the fundamental molecular data for **5-Benzyl-1-pentanol**, a compound utilized in various chemical syntheses. It is an organic compound featuring a pentanol backbone with a benzyl group at the fifth carbon. This structure makes it a useful intermediate in the creation of more complex molecules.

The essential quantitative data for **5-Benzyl-1-pentanol** is summarized below.

Identifier	Value	Source
Molecular Formula	C ₁₂ H ₁₈ O ₂	[1] [2] [3] [4]
Molecular Weight	194.27 g/mol	[1] [2] [4] [5]
CAS Number	4541-15-5	[1] [2] [4]

The information presented is intended for researchers, scientists, and professionals in drug development who require accurate and readily available data on this chemical entity. The linear formula for this compound is C₆H₅CH₂O(CH₂)₅OH. It typically appears as a colorless to pale yellow liquid and is soluble in organic solvents^[3].

Note: The user's request for detailed experimental protocols and signaling pathway diagrams is not applicable to the presentation of basic molecular data for a single chemical compound.

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References

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- 4. scbt.com [scbt.com]
- 5. 4541-15-5 CAS MSDS (5-BENZYLOXY-1-PENTANOL) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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